

Technical Guide: 2',5'-Diethoxybenzanilide

Molecular Structure & Synthesis

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Compound of Interest

Compound Name: 2',5'-Diethoxybenzanilide

CAS No.: 92-22-8

Cat. No.: B1584486

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Executive Summary

2',5'-Diethoxybenzanilide (CAS: 92-22-8) is a specialized aromatic amide featuring a benzanilide core substituted with two ethoxy groups at the ortho and meta positions of the aniline ring.^{[1][2]} This structural arrangement imparts unique electronic and steric properties, making it a critical intermediate in the synthesis of azo dyes, pigments, and light-sensitive materials. Its lipophilicity and hydrogen-bonding potential also position it as a scaffold of interest in medicinal chemistry, particularly for developing ion channel modulators and anti-inflammatory agents. This guide provides a comprehensive analysis of its molecular architecture, a validated synthetic protocol, and detailed spectroscopic characterization.

Molecular Architecture & Physicochemical Properties^{[3][4]}

The molecule consists of a benzoyl moiety linked to a 2,5-diethoxyaniline ring.^[1] The ortho-ethoxy group (2'-position) plays a pivotal role in defining the conformational preference of the molecule via intramolecular hydrogen bonding with the amide proton, often locking the

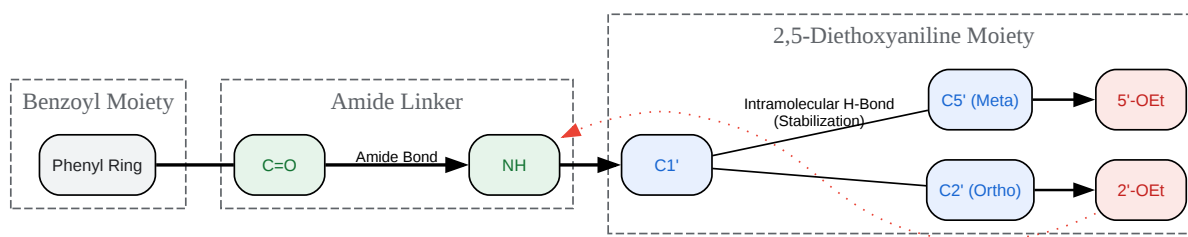
structure into a planar or semi-planar conformation that influences its reactivity and binding affinity.

Table 1: Physicochemical Profile

Property	Data
IUPAC Name	N-(2,5-Diethoxyphenyl)benzamide
CAS Number	92-22-8
Molecular Formula	C ₁₇ H ₁₉ NO ₃
Molecular Weight	285.34 g/mol
Exact Mass	285.1365 Da
Melting Point	87–89 °C
Solubility	Soluble in EtOH, DMF, DMSO, CHCl ₃ ; Insoluble in H ₂ O
pKa (Calculated)	~13.5 (Amide N-H)
LogP (Predicted)	3.4–3.8
SMILES	CCOC1=CC(=C(C=C1)OCC)NC(=O)C2=CC=C C=C2

Structural Visualization (DOT)

The following diagram illustrates the core connectivity and the critical intramolecular hydrogen bond stabilizing the conformation.



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Caption: Structural connectivity of **2',5'-Diethoxybenzanilide** highlighting the intramolecular hydrogen bond between the 2'-ethoxy oxygen and the amide proton.

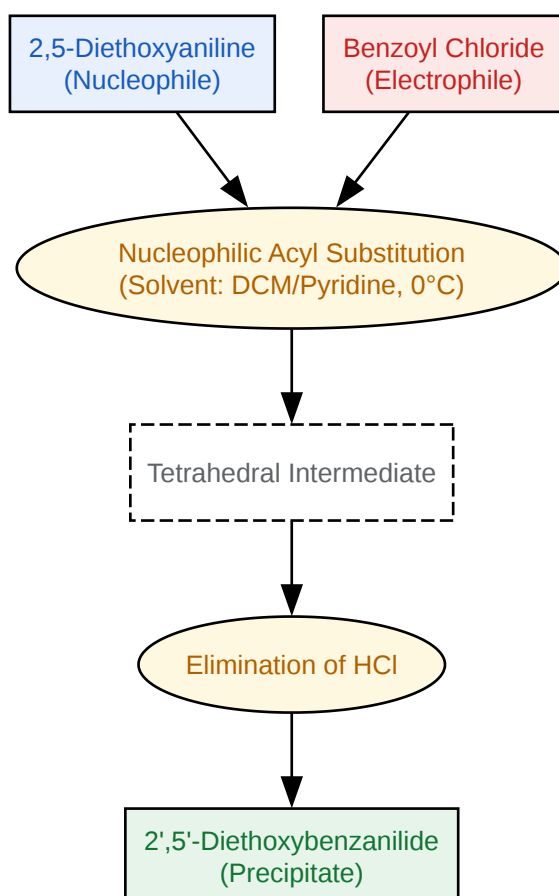
Synthetic Pathways & Optimization

The most robust synthesis involves the Schotten-Baumann reaction, coupling 2,5-diethoxyaniline with benzoyl chloride. This method is preferred over direct carboxylic acid coupling (using DCC/EDC) due to higher yields and simpler purification for this specific steric profile.

Reaction Scheme

Reagents: 2,5-Diethoxyaniline (1.0 eq), Benzoyl Chloride (1.1 eq), Pyridine (or Et₃N/DCM).

Conditions: 0°C to RT, 2–4 hours.



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Caption: Step-wise mechanism for the benzylation of 2,5-diethoxyaniline.

Validated Experimental Protocol

Objective: Synthesis of 10 g of **2',5'-Diethoxybenzanilide**.

- Preparation:
 - Charge a 250 mL round-bottom flask with 2,5-diethoxyaniline (18.1 g, 100 mmol) and dry dichloromethane (DCM) (100 mL).
 - Add pyridine (8.9 mL, 110 mmol) as an acid scavenger.
 - Cool the solution to 0–5 °C using an ice bath.
- Addition:
 - Add benzoyl chloride (14.0 g, 100 mmol) dropwise over 30 minutes. Note: Exothermic reaction; maintain temperature <10 °C to prevent side reactions.
- Reaction:
 - Allow the mixture to warm to room temperature and stir for 3 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3).
- Work-up:
 - Quench with water (50 mL).
 - Wash the organic layer sequentially with 1M HCl (2 × 50 mL) to remove excess pyridine/aniline, then saturated NaHCO₃ (2 × 50 mL), and finally brine.
 - Dry over anhydrous Na₂SO₄ and concentrate in vacuo.
- Purification:
 - Recrystallize the crude solid from Ethanol (95%).
 - Yield: ~24–25 g (85–90%).

- Appearance: White crystalline solid.[3]

Spectroscopic Characterization

Accurate identification requires analyzing the distinct ethoxy signals and the amide environment.

Table 2: Predicted NMR Data (in DMSO-d₆)

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment
¹ H NMR	9.85	Singlet (s)	1H	Amide N-H
7.95 – 7.90	Multiplet (m)	2H	Benzoyl ortho protons	
7.60 – 7.45	Multiplet (m)	3H	Benzoyl meta/para protons	
7.35	Doublet (d, J=8.8 Hz)	1H	Aniline C3'-H	
7.20	Singlet (s)	1H	Aniline C6'-H	
6.65	Doublet (d, J=8.8 Hz)	1H	Aniline C4'-H	
4.05	Quartet (q)	2H	2'-OCH ₂ CH ₃	
3.98	Quartet (q)	2H	5'-OCH ₂ CH ₃	
1.35	Triplet (t)	3H	2'-OCH ₂ CH ₃	
1.30	Triplet (t)	3H	5'-OCH ₂ CH ₃	
¹³ C NMR	165.2	C=O (Amide)		
152.8, 142.5	Aromatic C-O (Ethoxy)			
14.8, 14.6	Methyl carbons			

Mass Spectrometry (ESI-MS)

- $[M+H]^+$: Calculated: 286.1443; Observed: 286.14.
- Fragmentation: Loss of ethoxy groups (M-45) is a common fragmentation pathway.

IR Spectroscopy (ATR)[2][10]

- 3280 cm^{-1} : N-H stretching (Amide).
- 1645 cm^{-1} : C=O stretching (Amide I band).
- 1530 cm^{-1} : N-H bending (Amide II band).
- $1240, 1040\text{ cm}^{-1}$: C-O-C stretching (Aryl alkyl ether).

Applications & Relevance[1][3][11][12][13]

Dye & Pigment Chemistry

2',5'-Diethoxybenzanilide serves as a "coupling component" (Naphtol AS derivative analog). The benzanilide scaffold provides substantivity (affinity) to cotton fibers, while the ethoxy groups modify the shade and solubility of the final azo pigment.

Pharmaceutical Research

Benzanilides are privileged structures in drug discovery. This specific derivative is investigated for:

- Ion Channel Modulation: Similar structures act as blockers for Kv1.5 channels (atrial fibrillation targets).
- Anti-inflammatory Activity: Inhibition of cytokine release via NF- κ B pathway modulation.

Materials Science (COFs)

Recent literature highlights the use of diethoxy-substituted linkers in Covalent Organic Frameworks (COFs). The ethoxy groups provide solubility during synthesis and can be post-synthetically modified or used to tune the pore environment.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 66700, **2',5'-Diethoxybenzanilide**. Retrieved from [[Link](#)]
- CAS Common Chemistry. N-(2,5-Diethoxyphenyl)benzamide (CAS RN: 92-22-8). [[1](#)][[2](#)][[4](#)]
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Sources

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